

What are the physical properties of p-methylacetophenone?

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Compound of Interest

Compound Name: *p*-METHYLACETOPHENONE

Cat. No.: B140295

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An In-depth Technical Guide to the Physical Properties of **p-Methylacetophenone**

Introduction

p-Methylacetophenone, also known as 4'-methylacetophenone or methyl p-tolyl ketone, is an aromatic ketone with the chemical formula $C_9H_{10}O$.^{[1][2][3][4][5]} It is a naturally occurring compound found in substances like mango, tomato, and orange, and is widely utilized in the fragrance and flavor industries for its sweet, floral, and fruity aroma.^{[6][7]} Furthermore, it serves as a crucial intermediate in the synthesis of pharmaceuticals and other organic compounds.^{[1][6]} This guide provides a comprehensive overview of the key physical properties of **p-methylacetophenone**, detailed experimental protocols for their determination, and a logical visualization of their interrelationships, intended for researchers, scientists, and professionals in drug development.

Quantitative Physical Properties

The physical characteristics of **p-methylacetophenone** have been extensively documented. The following table summarizes the key quantitative data from various sources. Note that some variation exists in reported values, which can be attributed to differences in purity and measurement conditions.

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₉ H ₁₀ O	-	-	[1][2][3][4]
Molecular Weight	134.18	g/mol	-	[1][2][6][8][9][10]
Appearance	Colorless to pale yellow liquid or low melting crystalline solid	-	Ambient	[3][6][8][9]
Odor	Sweet, floral, fruity; reminiscent of hawthorn and cherry	-	-	[6][7][11]
Melting Point	22 - 24	°C	-	[3][6][10][11][12]
28	°C	-	[2][3][4][13]	
Boiling Point	224 - 227	°C	760 mmHg	[1][2][4][13]
226	°C	760 mmHg	[6][8][10][12][14]	
Density	1.004 - 1.006	g/mL	20 °C	[4][6][10][11]
1.005	g/mL	25 °C	[6][10][12][14]	
Refractive Index	1.532 - 1.535	nD	20 °C	[1][2][6][10][14]
Solubility (Water)	0.37 - 2.07	g/L	15 °C	[3][6][8][14][15]
Solubility (Other)	Soluble in ethanol, ether, benzene, chloroform, oils	-	-	[3][7]
Flash Point	82 - 92	°C	Closed Cup	[7][9][10][12]
Vapor Pressure	0.05 - 0.22	mmHg	20 °C	[3][16]
Log P (o/w)	2.1 - 2.22	-	25 - 35 °C	[3][16]

Dipole Moment	3.16	D	-	[2]
Spectral Data	¹ H NMR, ¹³ C NMR, IR, and Mass Spectrometry data are available	-	-	[17][18][19][20][21]

Experimental Protocols

The determination of physical properties is fundamental to chemical characterization. Standard laboratory procedures are employed to measure the melting point, boiling point, and density of **p-methylacetophenone**.

Melting Point Determination (Capillary Method)

The melting point, a crucial indicator of purity, is the temperature range over which a solid transitions to a liquid.[22]

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.
- Procedure:
 - Sample Preparation: A small amount of solid **p-methylacetophenone** is finely powdered and packed into a capillary tube (sealed at one end) to a height of a few millimeters.[23]
 - Apparatus Setup (Mel-Temp): The capillary tube is placed in the heating block of the apparatus next to a calibrated thermometer.[22]
 - Heating: The sample is heated rapidly to obtain an approximate melting point. The procedure is then repeated with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.[22]
 - Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a

clear liquid is the end of the range.[22] For a pure compound, this range is typically narrow (0.5-1.0 °C).[22]

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube, small test tube (e.g., ignition tube), capillary tube (sealed at one end), thermometer, heating oil (e.g., paraffin), Bunsen burner.
- Procedure:
 - Sample Preparation: A small amount of liquid **p-methylacetophenone** is placed in the small test tube. A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[24]
 - Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a Thiele tube containing heating oil, making sure the oil level is above the sample level.[24]
 - Heating: The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.[24]
 - Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary. The heat is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[24]

Density Determination

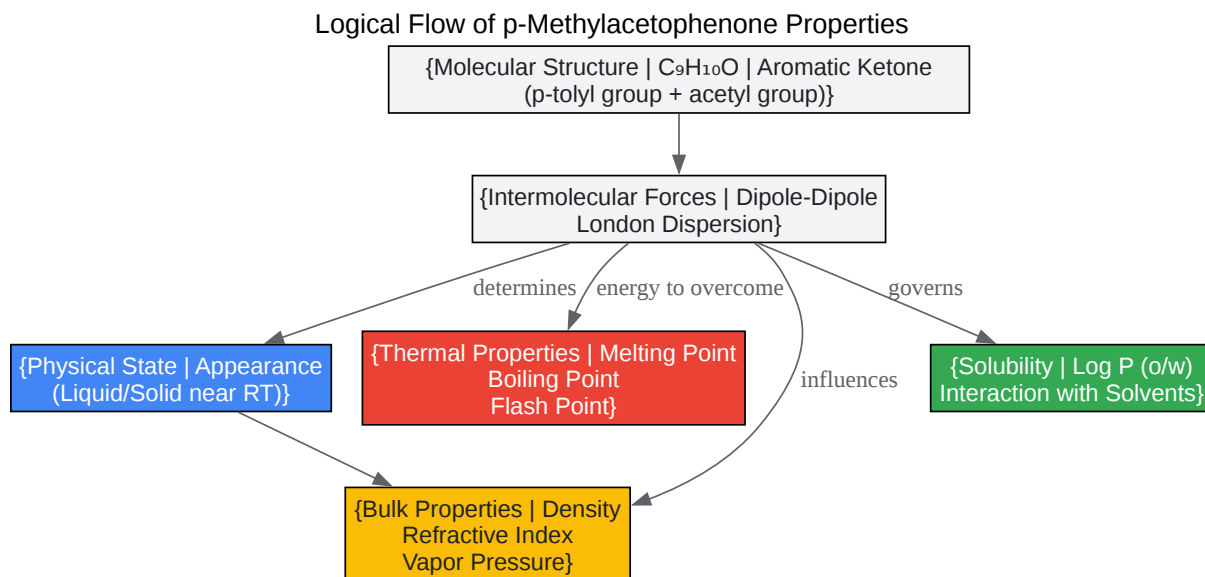
Density is the mass of a substance per unit volume.

- Apparatus: Digital density meter, or alternatively, a pycnometer (specific gravity bottle) and an analytical balance.
- Procedure (Using a Density Meter):

- Calibration: The density meter is calibrated according to the manufacturer's instructions, typically using dry air and deionized, doubly distilled water at a known temperature.[25]
- Sample Introduction: The sample of **p-methylacetophenone** is injected into the measurement cell of the instrument, ensuring no air bubbles are present.
- Measurement: The instrument measures the oscillation frequency of a U-tube containing the sample, which is directly related to its density. The temperature is precisely controlled during the measurement. The result is displayed digitally.[25]
- Cleaning: The measurement cell is thoroughly cleaned with appropriate solvents and dried before the next measurement.

Visualization of Property Relationships

The physical properties of a molecule like **p-methylacetophenone** are not independent but are logically interconnected, stemming from its fundamental molecular structure. The following diagram illustrates these relationships.



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